

Application Notes and Protocols: Methylation with Methyl Triflate

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Compound of Interest

Compound Name: Methyl trifluoromethanesulfonate

Cat. No.: B156547

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Introduction

Methyl trifluoromethanesulfonate ($\text{CF}_3\text{SO}_2\text{OCH}_3$), commonly known as methyl triflate (MeOTf), is a highly potent and versatile methylating agent used extensively in organic synthesis. Its exceptional reactivity, which surpasses that of traditional reagents like methyl iodide and dimethyl sulfate, is due to the triflate anion being an excellent leaving group.^[1] This property allows for the methylation of a wide range of nucleophiles, including those that are weakly reactive such as amides, nitriles, and various heterocycles.^[1]

Given its power, methyl triflate is a cornerstone reagent in pharmaceutical research and drug development for the precise installation of "magic methyl" groups, which can significantly enhance the biological activity of molecules.^[2] However, its high reactivity is matched by its high toxicity and hazardous nature, demanding strict adherence to safety protocols.

This document provides detailed application notes and experimental protocols for the use of methyl triflate, with a strong emphasis on safety, procedural workflows, and quantitative data for key transformations.

Critical Safety Protocols

Methyl triflate is a dangerous substance, classified as flammable, corrosive, and acutely toxic. It is fatal if inhaled and toxic if swallowed or in contact with skin.^[1] All operations must be

conducted with the utmost care.

2.1 Hazards Overview

- Acute Toxicity: Fatal if inhaled (H330), toxic if swallowed (H301) or in contact with skin (H311).[\[1\]](#)
- Corrosivity: Causes severe skin burns and eye damage (H314).[\[1\]](#)
- Flammability: Flammable liquid and vapor (H226).[\[1\]](#)
- Reactivity: Reacts vigorously with water (hydrolyzes to triflic acid and methanol) and is sensitive to heat.[\[1\]](#)

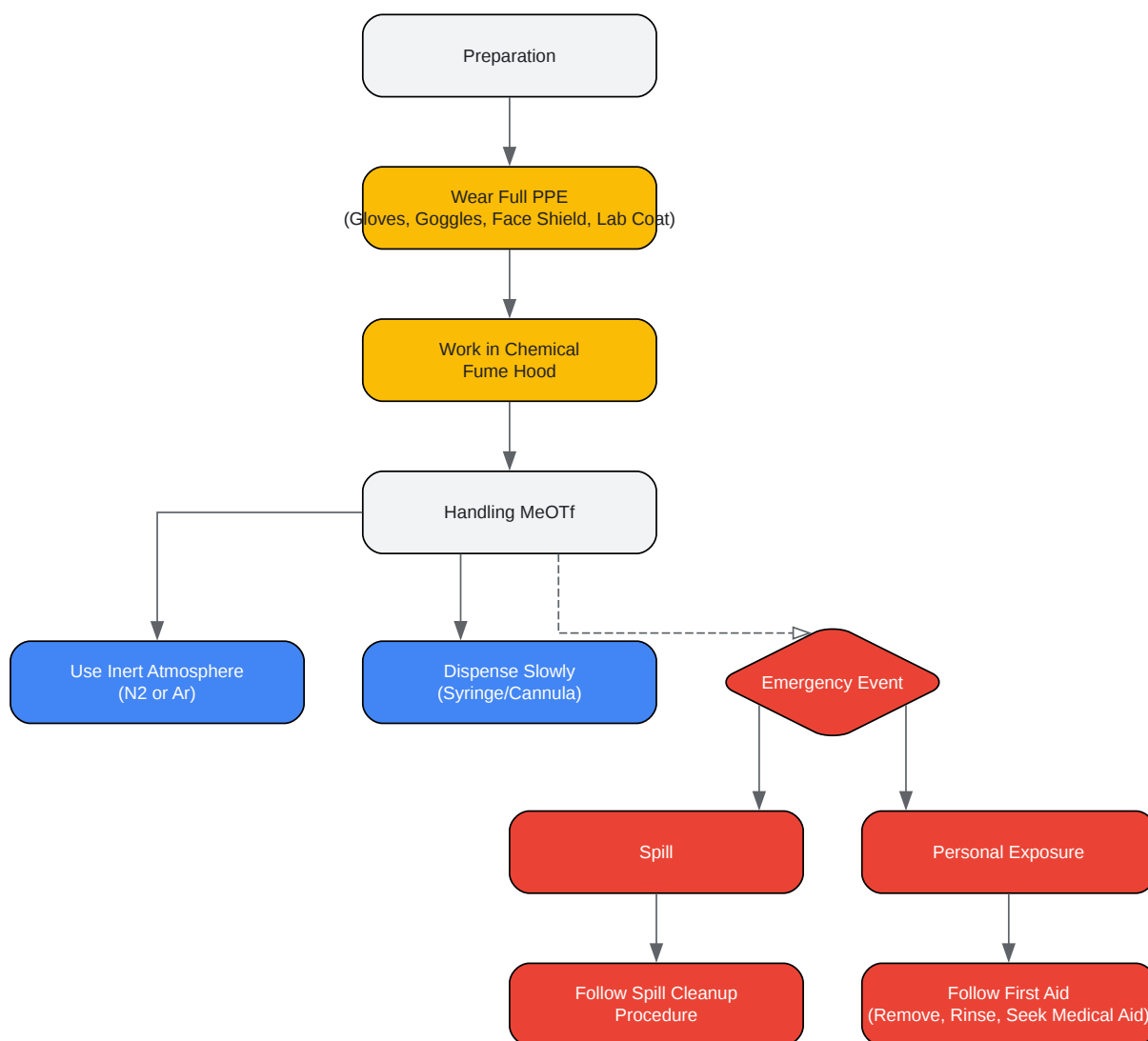
2.2 Handling and Personal Protective Equipment (PPE)

- Fume Hood: All manipulations of methyl triflate must be performed in a certified chemical fume hood to prevent inhalation.
- Inert Atmosphere: Reactions should be conducted under an inert atmosphere (e.g., nitrogen or argon) as MeOTf is moisture-sensitive.
- Personal Protective Equipment (PPE):
 - Gloves: Chemical-resistant gloves (e.g., nitrile or neoprene) are mandatory. Inspect gloves before use and use proper removal technique.
 - Eye Protection: Chemical safety goggles and a full-face shield are required.
 - Lab Coat: A flame-resistant lab coat and protective clothing covering all exposed skin are essential.

2.3 Storage and Emergency Procedures

- Storage: Store in a refrigerator (0-6°C) in a tightly sealed container, away from ignition sources and incompatible materials (strong acids, bases, oxidizing agents).

- Spills: Evacuate the area. Remove all ignition sources. Absorb small spills with inert material (e.g., vermiculite or sand) and place in a sealed container for hazardous waste disposal.
- First Aid:
 - Inhalation: Immediately move the person to fresh air and seek emergency medical attention.
 - Skin Contact: Take off contaminated clothing immediately. Rinse the affected area with copious amounts of water for at least 15 minutes and seek medical attention.
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present. Seek immediate medical attention.
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

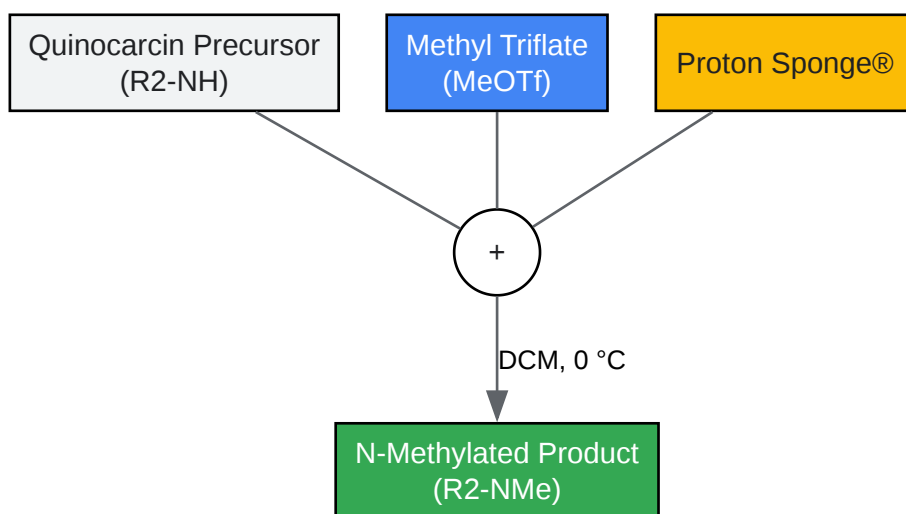


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Caption: Mandatory safety workflow for handling methyl triflate.

General Experimental Workflow for Methylation

A typical methylation reaction using methyl triflate follows a standard procedure designed to control its reactivity and ensure safety.



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References

- 1. Methyl trifluoromethanesulfonate - Wikipedia [en.wikipedia.org]

- 2. Installing the “magic methyl” – C–H methylation in synthesis - Chemical Society Reviews (RSC Publishing) [pubs.rsc.org]
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